

A Technical Guide to Losartan-d4 Carboxylic Acid for Researchers

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Compound of Interest

Compound Name: *Losartan-d4 Carboxylic Acid*

Cat. No.: *B1139441*

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This technical guide provides an in-depth overview of **Losartan-d4 Carboxylic Acid**, a critical internal standard for pharmacokinetic and metabolic studies of the widely used antihypertensive drug, Losartan. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive information on commercially available suppliers, analytical methodologies, and the relevant biological pathways.

Commercially Available Losartan-d4 Carboxylic Acid

Losartan-d4 Carboxylic Acid is available from several reputable suppliers. The following table summarizes key quantitative data for easy comparison.

| Supplier | Catalog Number | Purity | Isotopic Enrichment | CAS Number | Molecular Formula | Molecular Weight (g/mol) |
|-----------------|----------------|-------------------|---------------------|--------------------|----------------------|--------------------------|
| MedChem Express | HY-12765S | 98.09% (LCMS)[1] | 99.3%[1] | 1246820-62-1[1][2] | C22H17D4CIN6O2[1][2] | 440.92[1][2] |
| LGC Standards | TRC-L470510 | >95% (HPLC)[2][3] | Not Specified | 1246820-62-1[2][3] | C22H17D4CIN6O2[2][3] | 440.92[2][3] |
| Pharmaffiliates | PA STI 057190 | Not Specified | Not Specified | 1246820-62-1[4] | C22H17D4CIN6O2[4] | 440.92[4] |
| Artis Standards | AC0208 | Not Specified | Not Specified | 1246820-62-1[5] | Not Specified | Not Specified |

Experimental Protocols: Quantification in Human Plasma by LC-MS/MS

The accurate quantification of Losartan and its primary active metabolite, Losartan Carboxylic Acid (EXP3174), is crucial for pharmacokinetic studies.[6] **Losartan-d4 Carboxylic Acid** serves as an ideal internal standard for these analyses due to its similar chemical properties and distinct mass. Below is a detailed experimental protocol synthesized from established methodologies for the simultaneous determination of Losartan and EXP3174 in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[6][7][8][9]

Preparation of Stock and Working Solutions[6][8][9]

- **Stock Solutions:** Prepare individual stock solutions of Losartan, Losartan Carboxylic Acid, and **Losartan-d4 Carboxylic Acid** (internal standard) in methanol at a concentration of 1 mg/mL.
- **Working Solutions:** Prepare serial dilutions of the stock solutions with a 50:50 mixture of methanol and water to create working solutions for calibration standards and quality control (QC) samples.

Preparation of Calibration Standards and Quality Control Samples[6][8][9]

- Spike drug-free human plasma with the appropriate working solutions to obtain calibration standards with a concentration range of 0.5 to 2500 ng/mL.
- Prepare QC samples at low, medium, and high concentrations in a similar manner.

Sample Preparation (Protein Precipitation)[6]

- To a 300 µL aliquot of the plasma sample, add the internal standard (**Losartan-d4 Carboxylic Acid**).
- Add 340 µL of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 3000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube.
- Filter the supernatant through a 0.22 µm syringe filter.
- Inject an aliquot of the filtered supernatant into the LC-MS/MS system.

Chromatographic Conditions[6]

| Parameter | Condition |
|--------------------|---|
| Column | C18 reversed-phase column (e.g., 50 x 2.0 mm, 5 µm) |
| Mobile Phase A | 0.1% Formic acid in water |
| Mobile Phase B | 0.1% Formic acid in acetonitrile |
| Flow Rate | 0.85 mL/min |
| Injection Volume | 2-5 µL |
| Column Temperature | 40°C |
| Run Time | Approximately 3.5 - 5 minutes |

Mass Spectrometric Conditions

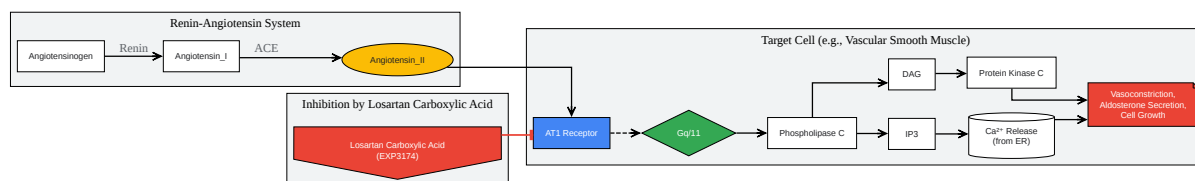
- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions (Example):
 - Losartan: m/z 423.2 → 207.1
 - Losartan Carboxylic Acid (EXP3174): m/z 437.2 → 207.1
 - **Losartan-d4 Carboxylic Acid**: m/z 441.2 → 211.1

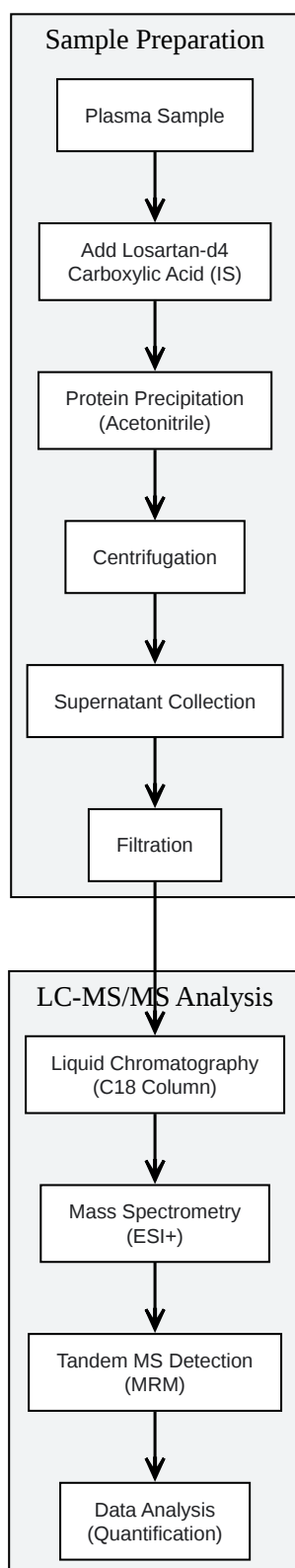
Biological Signaling Pathways

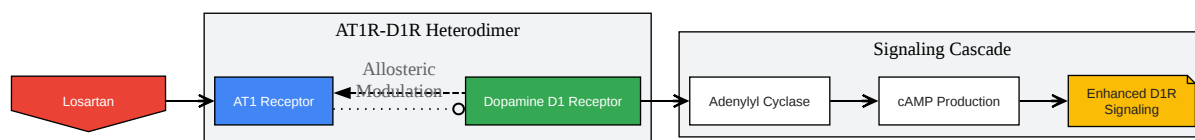
Losartan and its active metabolite, Losartan Carboxylic Acid, primarily exert their therapeutic effects by antagonizing the Angiotensin II Type 1 (AT1) receptor.

Angiotensin II Type 1 (AT1) Receptor Signaling Pathway

Losartan Carboxylic Acid is a potent, non-competitive antagonist of the AT1 receptor.^[10] By blocking this receptor, it inhibits the downstream effects of Angiotensin II, a key regulator of blood pressure.







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